

# Betamethasone Dipropionate-d5 chemical structure and properties

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## Compound of Interest

Compound Name: Betamethasone Dipropionate-d5

Cat. No.: B15612138

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An In-depth Technical Guide to **Betamethasone Dipropionate-d5**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and analytical applications of **Betamethasone Dipropionate-d5**. This isotopically labeled compound serves as a crucial internal standard for the accurate quantification of Betamethasone Dipropionate in various biological matrices and pharmaceutical formulations.

## Chemical Structure and Properties

**Betamethasone Dipropionate-d5** is a synthetic derivative of betamethasone, a potent glucocorticoid steroid. The deuterium labeling at specific positions in the propionate moieties provides a distinct mass shift, making it an ideal internal standard for mass spectrometry-based assays.

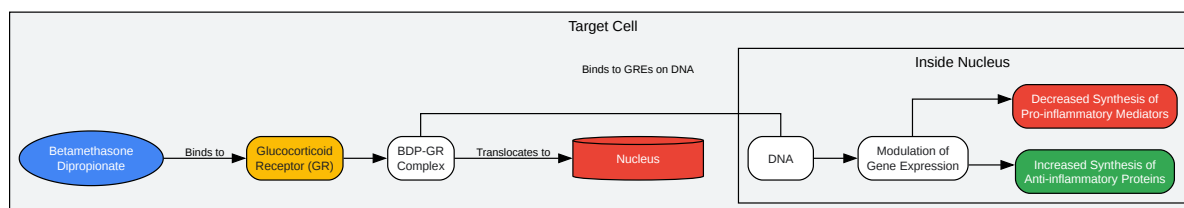
Table 1: Chemical and Physical Properties of **Betamethasone Dipropionate-d5** and its Parent Compound

Property	Betamethasone Dipropionate-d5	Betamethasone Dipropionate
IUPAC Name	(8S, 9R, 10S, 11S, 13S, 14S, 16S, 17R)-9-fluoro-11-hydroxy-10, 13, 16-trimethyl-3-oxo-17-(2-(propionyloxy)acetyl)-6, 7, 8, 9, 10, 11, 12, 13, 14, 15, 16, 17-dodecahydro-3H-cyclopenta[a]phenanthren-17-yl-4, 6, 11, 12, 12-d5 propionate[1][2]	[2-[(8S,9R,10S,11S,13S,14S,16S,17R)-9-fluoro-11-hydroxy-10,13,16-trimethyl-3-oxo-17-propanoyloxy-6,7,8,11,12,14,15,16-octahydrocyclopenta[a]phenanthren-17-yl]-2-oxoethyl] propanoate[3]
Molecular Formula	C <sub>28</sub> H <sub>32</sub> D <sub>5</sub> FO <sub>7</sub> [1][4][5]	C <sub>28</sub> H <sub>37</sub> FO <sub>7</sub> [3][6]
Molecular Weight	509.62 g/mol [2][4]	504.6 g/mol [3][6]
Appearance	White to creamy white, odorless crystalline powder[7][8]	White to creamy white, odorless crystalline powder[7][8]
Solubility	Soluble in methanol.[9]	Practically insoluble in water; freely soluble in acetone and methylene chloride; sparingly soluble in ethanol.[10]
Storage	Store at -20°C.[11]	Store at 20° to 25°C (68° to 77°F).[7]

## Biological Activity and Mechanism of Action

Betamethasone Dipropionate, the parent compound of **Betamethasone Dipropionate-d5**, is a high-potency glucocorticoid with anti-inflammatory, immunosuppressive, and antipruritic properties.[7][12] Its mechanism of action involves binding to intracellular glucocorticoid receptors, which then translocate to the nucleus and modulate the expression of genes involved in inflammation.[3] This leads to the inhibition of pro-inflammatory mediators and the promotion of anti-inflammatory proteins.[3]

Below is a simplified diagram illustrating the general signaling pathway of glucocorticoids.



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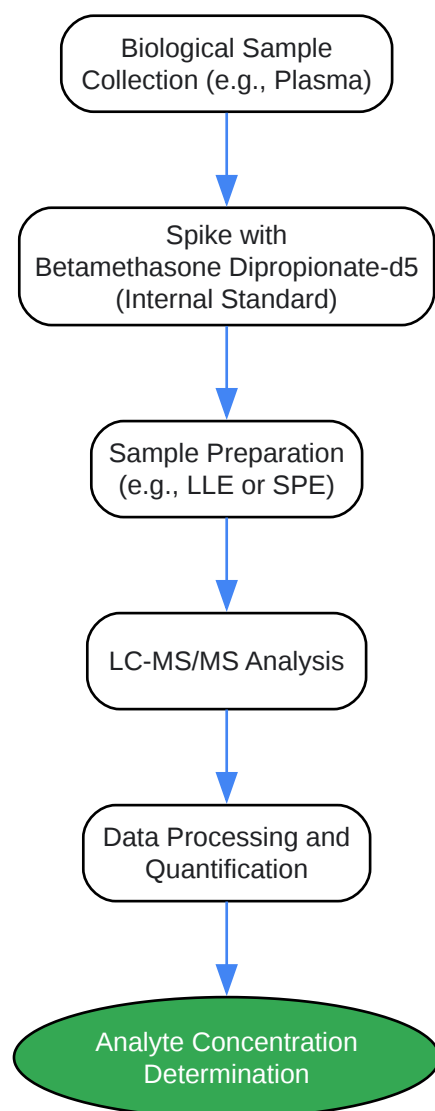
Simplified Glucocorticoid Signaling Pathway.

## Experimental Protocols and Applications

**Betamethasone Dipropionate-d5** is primarily utilized as an internal standard in analytical and pharmacokinetic research to ensure the precise quantification of Betamethasone Dipropionate in biological samples.[1] Its use improves the accuracy of mass spectrometry and liquid chromatography methods.[1]

## General Workflow for Bioanalytical Method Using an Internal Standard

The following diagram outlines a typical workflow for the quantification of an analyte in a biological sample using an isotopically labeled internal standard like **Betamethasone Dipropionate-d5**.



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Bioanalytical Workflow with an Internal Standard.

## Example Analytical Method: UPLC-MS/MS

A validated ultra-high pressure liquid chromatography-tandem mass spectrometry (UPLC-MS/MS) method for the simultaneous determination of Betamethasone Dipropionate and its metabolites in human plasma has been reported.[13] While this study used beclomethasone dipropionate as the internal standard, a similar protocol could be adapted for **Betamethasone Dipropionate-d5**.

Table 2: Exemplar UPLC-MS/MS Method Parameters

Parameter	Description
Sample Preparation	Liquid-liquid extraction with ether and n-hexane (4:1, v/v).[14]
Chromatographic Column	Hypurity C18 column (150 mm × 2.1 mm, 5 µm). [14]
Mobile Phase	Acetonitrile-tetrahydrofuran-acetic acid 1% (25:20:55 v/v).[15]
Detection	Electrospray ionization (ESI) in positive multiple reaction monitoring (MRM) mode.[14]

## Synthesis

The synthesis of Betamethasone Dipropionate typically involves a multi-step process starting from betamethasone.[16][17] This process generally includes acid-catalyzed cyclization, selective hydrolysis, and 21-acylation.[16][17] The introduction of deuterium atoms to create **Betamethasone Dipropionate-d5** would occur during the synthesis of the propionate precursors or through isotopic exchange reactions.

## Conclusion

**Betamethasone Dipropionate-d5** is an indispensable tool for researchers and scientists in the fields of pharmacology, analytical chemistry, and drug development. Its use as an internal standard enables the reliable and accurate quantification of Betamethasone Dipropionate, facilitating pharmacokinetic studies, therapeutic drug monitoring, and quality control of pharmaceutical formulations.

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